

Phenthoate chemical structure and IUPAC name

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Phenthoate*

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An In-depth Technical Guide to **Phenthoate**: Chemical Structure and Properties

This technical guide provides a comprehensive overview of the chemical structure, IUPAC nomenclature, and physicochemical properties of **Phenthoate**. It is intended for researchers, scientists, and professionals involved in drug development and agrochemical research. The guide includes a detailed visualization of the chemical structure and a summary of key quantitative data.

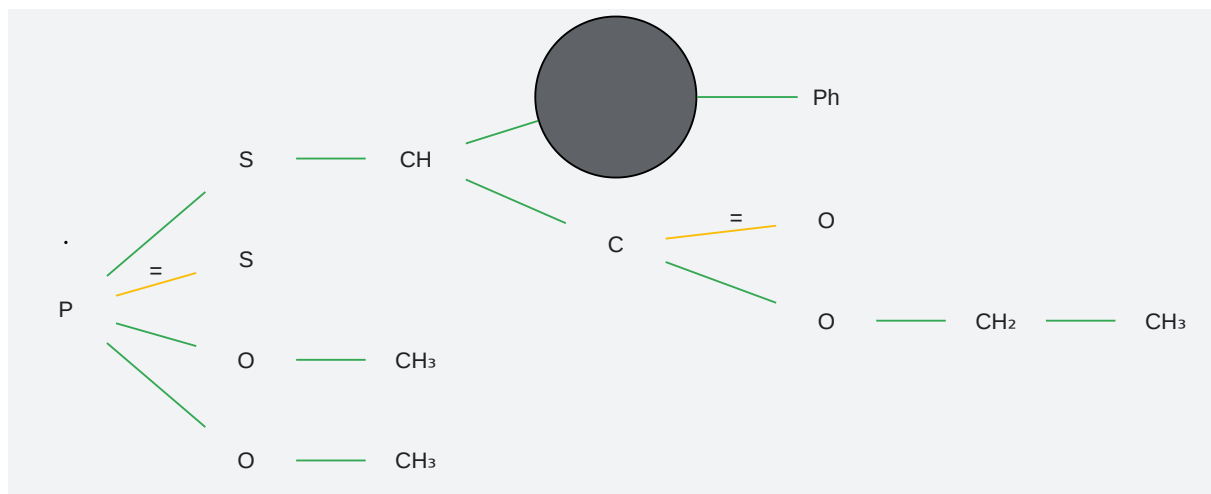
Chemical Structure and IUPAC Name

Phenthoate is an organothiophosphate insecticide and acaricide.^{[1][2]} Its chemical formula is $C_{12}H_{17}O_4PS_2$.^{[3][4]} The molecule contains a chiral center, meaning it exists as two different enantiomers.^[5] The technical grade product is typically a racemic mixture.^[5]

IUPAC Name: S- α -ethoxycarbonylbenzyl O,O-dimethyl phosphorodithioate^{[3][5][6]}

Alternate IUPAC names include (RS)-Ethyl --INVALID-LINK--acetate and ethyl 2-dimethoxyphosphinothioylsulfanyl-2-phenylacetate.^{[1][2]}

Below is a two-dimensional representation of the **Phenthoate** chemical structure, generated using the DOT language.



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Figure 1: Chemical structure of **Phenthoate**.

Physicochemical Properties

A summary of the key physicochemical properties of **Phenthoate** is presented in the table below. These properties are crucial for understanding its environmental fate and behavior, as well as for formulation development.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₇ O ₄ PS ₂	[2][3][4]
Molecular Weight	320.4 g/mol	[3][7]
Appearance	Reddish-yellow liquid	[3]
Melting Point	17.5 ± 0.5 °C	[3]
Boiling Point	Decomposes before reaching boiling point	[3]
Density	1.226 g/cm ³ at 20°C	[3]
Vapor Pressure	4 x 10 ⁻⁵ torr at 40°C	[3]
Water Solubility (pure)	~10 mg/L at 24°C	[3]
Partition Coefficient (log P)	3.69 - 3.82	[3]
Flash Point	~165 °C	[3]

Experimental Protocols

Industrial Synthesis of Phenthoate

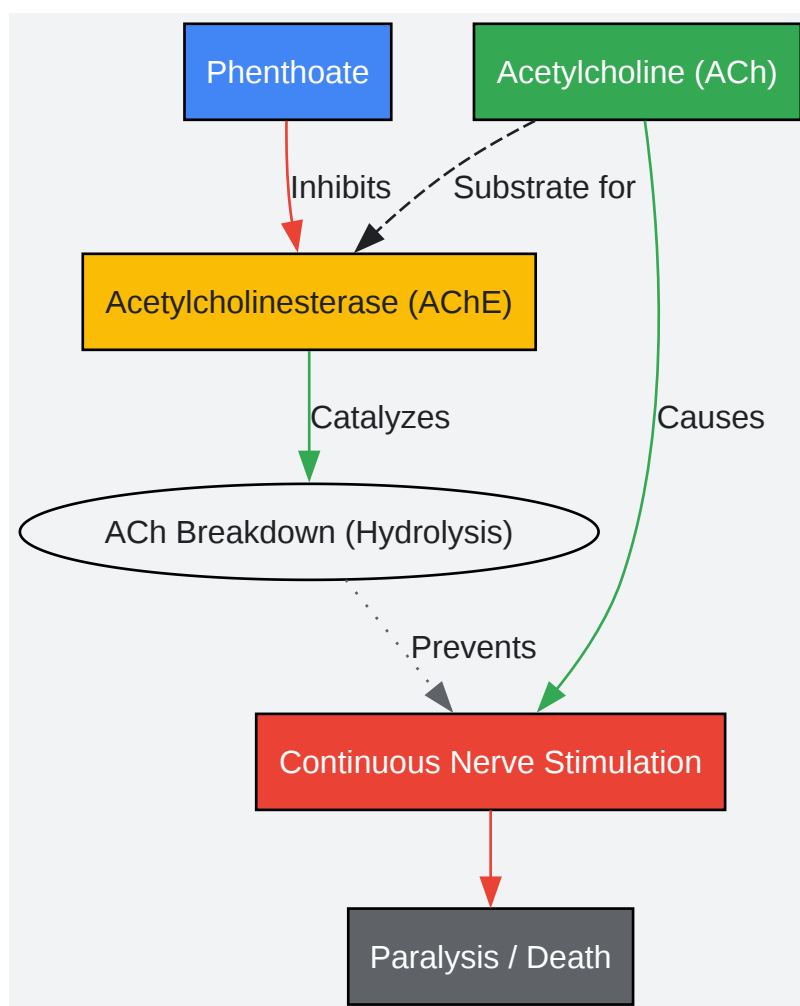
The industrial synthesis of **Phenthoate** involves a two-step process.[5]

- **Preparation of the Intermediate:** The key intermediate, alpha-carbethoxybenzyl chloride, is prepared. This is typically achieved through the chlorination of either ethyl mandelate or ethyl phenylacetate.
- **Formation of the Phosphorodithioate Ester:** The prepared alpha-carbethoxybenzyl chloride is then reacted with O,O-dimethyl phosphorodithioic acid (or its chloride derivative). This reaction is conducted in the presence of a base, such as triethylamine, to neutralize the hydrochloric acid formed during the reaction. The process is carried out in an organic solvent like toluene or xylene under carefully controlled temperature and pH conditions to maximize the yield and minimize the formation of by-products.

Mechanism of Action: Acetylcholinesterase Inhibition

Phenthoate functions as a non-systemic insecticide with both contact and stomach action.[5] [6] Its primary mode of action is the inhibition of the enzyme acetylcholinesterase (AChE).[2][5] [6] AChE is critical for the proper functioning of the nervous system in insects (and other animals) as it is responsible for breaking down the neurotransmitter acetylcholine. By inhibiting AChE, **Phenthoate** causes an accumulation of acetylcholine at the synaptic junctions, leading to overstimulation of the nervous system, paralysis, and ultimately, the death of the insect.

The logical relationship of this signaling pathway is depicted in the diagram below.



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Figure 2: **Phenthoate**'s mechanism of action via AChE inhibition.

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- To cite this document: BenchChem. [Phenthoate chemical structure and IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10861093#phenthoate-chemical-structure-and-iupac-name]

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